

1,3-Dichloropropane molecular weight and formula

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Compound of Interest

Compound Name: 1,3-Dichloropropane

Cat. No.: B093676

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An In-depth Technical Guide to 1,3-Dichloropropane

This guide provides comprehensive technical information regarding the chemical compound **1,3-dichloropropane**, tailored for researchers, scientists, and professionals in drug development. It covers its fundamental molecular properties, detailed experimental protocols for its synthesis and analysis, and a visual representation of a key synthetic pathway.

Core Molecular Information

Molecular Formula: $C_3H_6Cl_2$ [1][2][3][4]

Linear Formula: $Cl(CH_2)_3Cl$ [1][3][5]

Molecular Weight: 112.99 g/mol [1][3][5] (also cited as 112.98 g/mol [2] and 112.986 g/mol [4])

Synonyms: Trimethylene dichloride, Propane, 1,3-dichloro- [2]

Chemical and Physical Properties

1,3-Dichloropropane is a colorless liquid with a characteristic sweet, chloroform-like odor. [2] It is denser than water and not soluble in it. [2] The following table summarizes its key quantitative properties for easy reference.

Property	Value	Source(s)
Density	1.19 g/mL at 25 °C	[1][5]
Boiling Point	120-122 °C	[1][5]
Melting Point	-99 °C	[1][5]
Flash Point	36 °C (96.8 °F) - closed cup	[5]
Refractive Index	n ₂₀ /D 1.448	[1][5]
Vapor Pressure	18.2 mmHg	[2]
Vapor Density	3.90 (air = 1)	[2]
log Kow	2.00	[2]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **1,3-dichloropropane** are crucial for research and development. Below are protocols derived from established methods.

Synthesis of 1,3-Dichloropropane from 1,3-Propanediol

This protocol describes the synthesis of **1,3-dichloropropane** via the reaction of 1,3-propanediol with hydrochloric acid, using ammonium chloride as a catalyst.[6]

Materials:

- 1,3-Propanediol (322 g)
- Ammonium chloride (5 g)
- Water (400 g)
- Hydrogen chloride (HCl) gas
- 1000 mL reaction flask equipped with an oil-water separator and condenser

Procedure:

- Charge the 1000 mL reaction flask with 400 g of water, 5 g of ammonium chloride, and 322 g of 1,3-propanediol.[6]
- Stir the mixture and raise the temperature to 60°C.[6]
- Begin bubbling HCl gas through the reaction mixture.[6]
- Continue passing HCl gas as the clear solution turns milky white. Increase the temperature of the reaction mixture to 107°C to initiate reflux and liquid separation.[6]
- Maintain the reflux for 3 hours. The molar ratio of 1,3-propanediol to HCl gas should be approximately 1:3.[6]
- As the reaction progresses, two layers will form in the oil-water separator. The upper layer is the **1,3-dichloropropane** product, which is collected. The lower aqueous phase is refluxed back into the reaction flask.[6]
- The collected **1,3-dichloropropane** can be further purified if necessary. This method has been reported to yield a purity of 99.7% as determined by HPLC.[6]

Analytical Determination by Gas Chromatography-Mass Spectrometry (GC/MS)

This protocol outlines a general procedure for the determination of **1,3-dichloropropane** in environmental or biological samples, based on common analytical practices.

Instrumentation:

- Gas Chromatograph (GC) equipped with a Mass Spectrometer (MS) detector and a suitable capillary column (e.g., DB-VRX).[7]
- Purge and trap system for water or soil samples.[8]

Sample Preparation (for fruit/vegetable matrix):[7]

- Weigh approximately 10 g of a homogenized sample into a 50 mL vial.

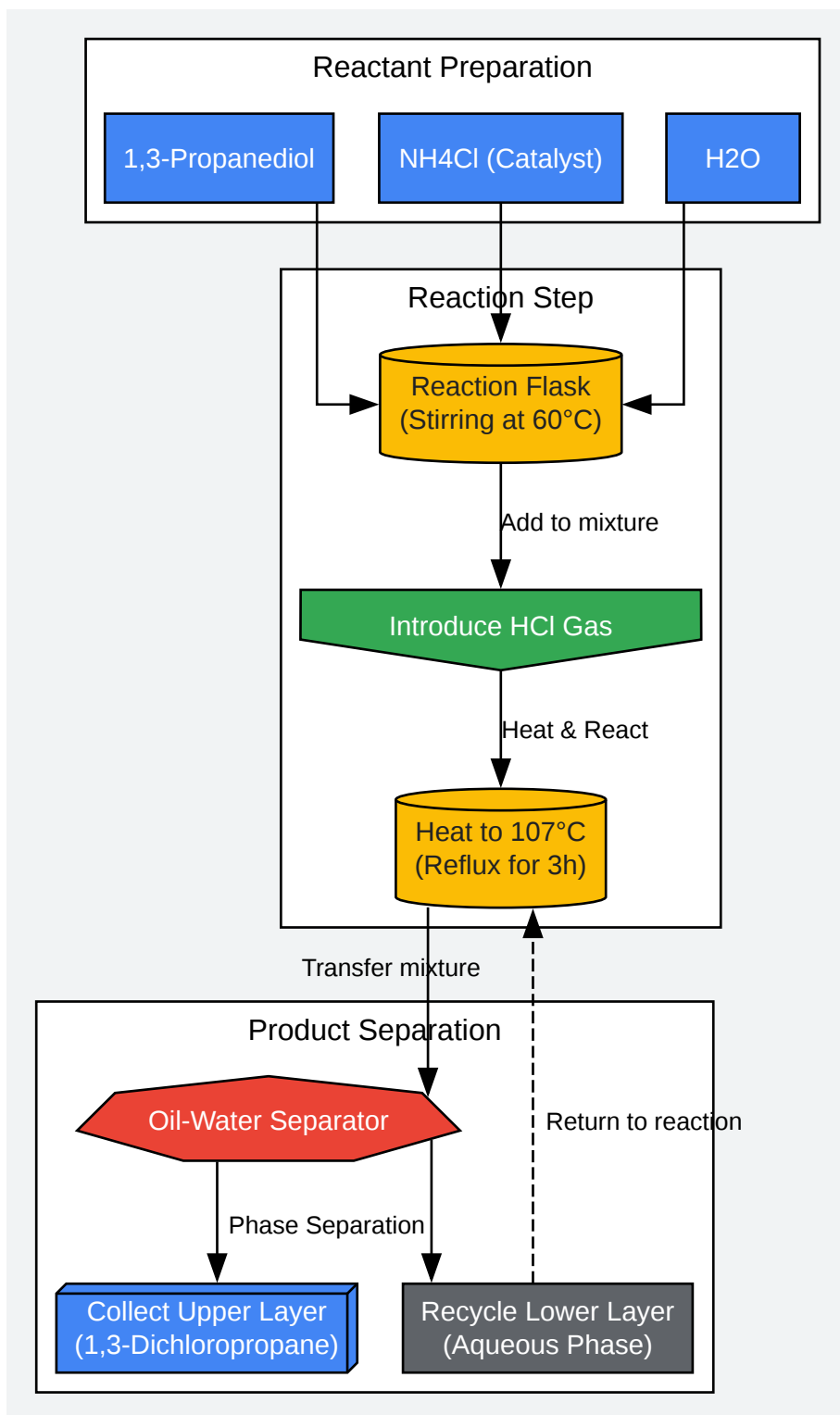
- Immediately add 10 mL of an extraction solution (e.g., hexane) containing a suitable internal standard (e.g., 2-bromo-1-chloropropane).
- Seal the vial and shake mechanically for 15 minutes.
- Centrifuge the sample at 2500 rpm for 5 minutes to separate the layers.
- Transfer an aliquot of the organic (upper) layer into an autosampler vial for GC/MS analysis.

GC/MS Conditions:[7]

- Injector Temperature: 200°C
- Injection Mode: Splitless
- Carrier Gas: Helium
- Oven Temperature Program: Start at 35°C, hold for 1 min; ramp to 130°C at 10°C/min; ramp to 220°C at 60°C/min; hold at 220°C for 1 min.
- MS Interface Temperature: 230°C
- Detection: Monitor for characteristic ions of **1,3-dichloropropane** (e.g., m/z 75 for quantitation and m/z 112 for confirmation).[7]

Visualized Workflow: Synthesis of 1,3-Dichloropropane

The following diagram illustrates the workflow for the synthesis of **1,3-dichloropropane** as described in the experimental protocol.



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Caption: Workflow for the synthesis of **1,3-Dichloropropane**.

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References

- 1. 1,3-二氯丙烷 99% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 1,3-Dichloropropane | C₃Cl₂H₆ | CID 8881 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. Propane, 1,3-dichloro- [webbook.nist.gov]
- 5. 1,3-Dichloropropan 99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 1,3-Dichloropropane synthesis - chemicalbook [chemicalbook.com]
- 7. publ.iss.it [publ.iss.it]
- 8. epa.gov [epa.gov]
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